

Spectroscopic Analysis of (2-Phenylethyl)phosphonic Acid: A Technical Guide

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Compound of Interest

Compound Name: (2-Phenylethyl)phosphonic acid

CAS No.: 4672-30-4

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Introduction

(2-Phenylethyl)phosphonic acid is an organophosphorus compound with a molecular formula of $C_8H_{11}O_3P$ and a molecular weight of 186.15 g/mol [1]. Its structure, featuring a phenethyl group attached to a phosphonic acid moiety, makes it a subject of interest in various chemical and biological studies. A thorough understanding of its spectroscopic properties is fundamental for its identification, characterization, and quality control in research and development settings.

This technical guide provides an in-depth analysis of the spectroscopic data of **(2-Phenylethyl)phosphonic acid**, covering Nuclear Magnetic Resonance (NMR) spectroscopy (1H , ^{13}C , and ^{31}P), Infrared (IR) spectroscopy, and Mass Spectrometry (MS). The content is designed for researchers, scientists, and drug development professionals, offering not just the spectral data but also the underlying principles and experimental considerations that enable a comprehensive structural elucidation.

Molecular Structure and Spectroscopic Correlation

A visual representation of the molecular structure is crucial for interpreting spectroscopic data. The following diagram illustrates the key structural features of **(2-Phenylethyl)phosphonic acid**

acid and the expected correlations with different spectroscopic techniques.

Caption: Molecular structure of **(2-Phenylethyl)phosphonic acid** with key atoms labeled, illustrating the regions probed by different spectroscopic techniques.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR spectroscopy is a powerful tool for elucidating the carbon-hydrogen framework and the chemical environment of the phosphorus atom.

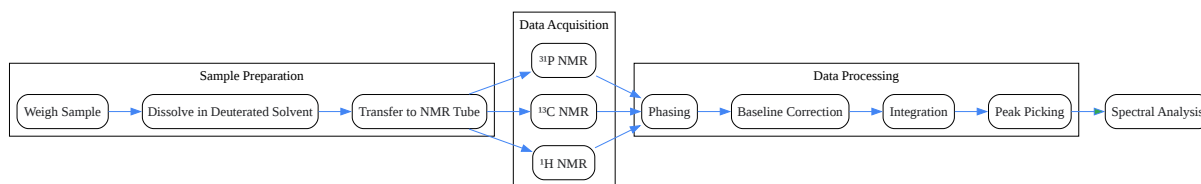
Experimental Protocol: NMR Spectroscopy

Objective: To acquire high-resolution ^1H , ^{13}C , and ^{31}P NMR spectra of solid **(2-Phenylethyl)phosphonic acid**.

Methodology:

- Sample Preparation:
 - Weigh approximately 10-20 mg of **(2-Phenylethyl)phosphonic acid** for ^1H NMR and 50-100 mg for ^{13}C and ^{31}P NMR into a clean, dry vial^[1].
 - Add approximately 0.6-0.8 mL of a suitable deuterated solvent (e.g., Deuterated Dimethyl Sulfoxide (DMSO-d_6) or Deuterium Oxide (D_2O)) to dissolve the sample. Gentle warming or sonication may be required to aid dissolution.
 - If any particulate matter remains, filter the solution through a small cotton plug in a Pasteur pipette directly into a clean 5 mm NMR tube.
 - Ensure the final sample height in the NMR tube is at least 4-5 cm.
- Instrument Setup (General Parameters):
 - Spectrometer: A high-field NMR spectrometer (e.g., 400 MHz or higher) is recommended for better signal dispersion.
 - Temperature: Maintain a constant temperature, typically 298 K (25 °C).

- Referencing: Chemical shifts are referenced internally to the residual solvent peak or an external standard (e.g., 85% H_3PO_4 for ^{31}P NMR).
- Data Acquisition:
 - ^1H NMR:
 - A standard single-pulse experiment is typically sufficient.
 - Acquire a sufficient number of scans to achieve a good signal-to-noise ratio.
 - ^{13}C NMR:
 - A proton-decoupled experiment (e.g., zgpg30) is used to simplify the spectrum and enhance sensitivity through the Nuclear Overhauser Effect (NOE).
 - A longer acquisition time and a larger number of scans are required due to the low natural abundance of ^{13}C .
 - ^{31}P NMR:
 - A proton-decoupled single-pulse experiment is standard.
 - A relaxation delay (d1) of at least 5 times the longest T_1 of the phosphorus nucleus should be used for accurate integration, though for routine spectra, a shorter delay is often used[2].



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Caption: Workflow for NMR data acquisition and processing of **(2-Phenylethyl)phosphonic acid**.

¹H NMR Spectral Data

The ¹H NMR spectrum provides information about the number of different types of protons and their neighboring environments.

Chemical Shift (δ) ppm	Multiplicity	Integration	Assignment
~7.2-7.4	Multiplet	5H	Aromatic protons (C ₆ H ₅)
~2.8-3.0	Multiplet	2H	Methylene protons (α-CH ₂)
~2.0-2.2	Multiplet	2H	Methylene protons (β-CH ₂)
~9-12	Broad Singlet	2H	Phosphonic acid protons (P(O)(OH) ₂)

Data sourced from the Spectral Database for Organic Compounds (SDBS)[3][4][5][6].

Interpretation:

- The multiplet in the aromatic region (~7.2-7.4 ppm) with an integration of 5H is characteristic of a monosubstituted benzene ring.
- The two multiplets in the aliphatic region correspond to the two methylene groups of the ethyl chain. The downfield shift of the α -CH₂ group (~2.8-3.0 ppm) compared to the β -CH₂ group (~2.0-2.2 ppm) is due to the deshielding effect of the adjacent phosphonic acid group.
- The very broad singlet at a significantly downfield chemical shift is characteristic of the acidic protons of the phosphonic acid group. Its broadness is a result of chemical exchange with residual water and intermolecular hydrogen bonding. The exact chemical shift of this peak is highly dependent on the solvent, concentration, and temperature.

¹³C NMR Spectral Data

The ¹³C NMR spectrum reveals the number of chemically non-equivalent carbon atoms in the molecule.

Chemical Shift (δ) ppm	Assignment
~140-142	Quaternary aromatic carbon (C-ipso)
~128-130	Aromatic CH carbons
~126-127	Aromatic CH carbon
~30-32 (doublet)	Methylene carbon (α -CH ₂)
~28-30 (doublet)	Methylene carbon (β -CH ₂)

Data sourced from the Spectral Database for Organic Compounds (SDBS)[3][4][5][6].

Interpretation:

- The signals in the aromatic region (~126-142 ppm) correspond to the six carbons of the phenyl ring. The quaternary carbon directly attached to the ethyl chain (C-ipso) is typically the most deshielded.

- The two signals in the aliphatic region are assigned to the methylene carbons. The coupling to the phosphorus atom (^{31}P , $I=1/2$) results in the splitting of these signals into doublets. The magnitude of the one-bond (^1JPC) and two-bond (^2JPC) coupling constants provides further structural information. The α -carbon will exhibit a larger coupling constant than the β -carbon.

^{31}P NMR Spectral Data

The ^{31}P NMR spectrum provides direct information about the chemical environment of the phosphorus atom.

While a specific ^{31}P NMR spectrum for **(2-Phenylethyl)phosphonic acid** was not found in the searched databases, the expected chemical shift can be predicted based on data for similar alkylphosphonic acids.

Expected Chemical Shift:

- The ^{31}P chemical shift for alkylphosphonic acids typically falls in the range of +20 to +40 ppm (relative to 85% H_3PO_4)[2][7][8][9]. The exact chemical shift is influenced by the solvent and pH.

Interpretation:

- A single resonance is expected in the proton-decoupled ^{31}P NMR spectrum, corresponding to the single phosphorus atom in the molecule.
- In a proton-coupled spectrum, this signal would be split into a complex multiplet due to coupling with the protons on the α and β carbons.

Infrared (IR) Spectroscopy

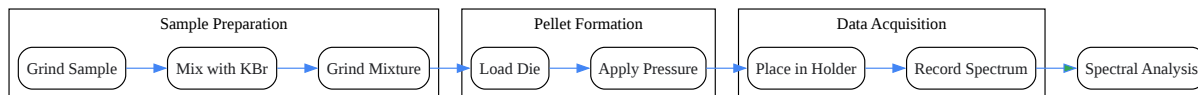
IR spectroscopy is used to identify the functional groups present in a molecule based on their characteristic vibrational frequencies.

Experimental Protocol: IR Spectroscopy (KBr Pellet Method)

Objective: To obtain a high-quality transmission IR spectrum of solid **(2-Phenylethyl)phosphonic acid**.

Methodology:

- Sample and KBr Preparation:
 - Gently grind a small amount (1-2 mg) of **(2-Phenylethyl)phosphonic acid** in a clean agate mortar and pestle.
 - Add approximately 100-200 mg of dry, spectroscopy-grade potassium bromide (KBr) to the mortar.
 - Thoroughly grind the sample and KBr together until a fine, homogeneous powder is obtained. The fine particle size is crucial to minimize scattering of the IR beam.
- Pellet Formation:
 - Transfer the powder mixture to a pellet die.
 - Place the die in a hydraulic press and apply pressure (typically 8-10 tons) for a few minutes to form a transparent or translucent pellet. Applying a vacuum during pressing can help to remove trapped air and moisture, resulting in a clearer pellet.
- Data Acquisition:
 - Carefully remove the KBr pellet from the die and place it in the sample holder of the FTIR spectrometer.
 - Record the spectrum, typically in the range of 4000-400 cm^{-1} .
 - Acquire a background spectrum of the empty spectrometer to correct for atmospheric water and carbon dioxide.



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Caption: Workflow for preparing a KBr pellet and acquiring an IR spectrum.

IR Spectral Data

Wavenumber (cm ⁻¹)	Intensity	Assignment
~3000-2500	Broad, Strong	O-H stretching of the P-OH groups (hydrogen-bonded)
~3030	Medium	Aromatic C-H stretching
~2930	Medium	Aliphatic C-H stretching
~1600, ~1495, ~1450	Medium to Weak	Aromatic C=C stretching
~1250-1150	Strong	P=O stretching
~1050-950	Strong	P-O stretching
~740, ~700	Strong	Aromatic C-H out-of-plane bending (monosubstituted)

Data sourced from the Spectral Database for Organic Compounds (SDBS)[3][4][5][6].

Interpretation:

- The most prominent feature is the very broad and strong absorption in the 3000-2500 cm⁻¹ region, which is characteristic of the O-H stretching vibrations of the strongly hydrogen-bonded phosphonic acid groups.
- The sharp peaks corresponding to aromatic and aliphatic C-H stretching are observed around 3030 cm⁻¹ and 2930 cm⁻¹, respectively.

- The strong absorption band between $1250\text{-}1150\text{ cm}^{-1}$ is assigned to the P=O stretching vibration. This is a key diagnostic peak for phosphonic acids.
- The strong bands in the $1050\text{-}950\text{ cm}^{-1}$ region are attributed to the P-O stretching vibrations.
- The strong absorptions around 740 cm^{-1} and 700 cm^{-1} are characteristic of the out-of-plane C-H bending of a monosubstituted benzene ring.

Mass Spectrometry (MS)

Mass spectrometry provides information about the molecular weight and fragmentation pattern of a molecule, which aids in confirming its identity and structure.

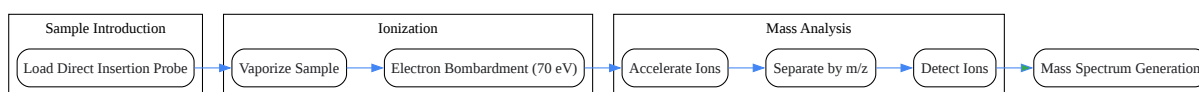
Experimental Protocol: Electron Ionization Mass Spectrometry (EI-MS)

Objective: To obtain the mass spectrum of **(2-Phenylethyl)phosphonic acid** to determine its molecular weight and fragmentation pattern.

Methodology:

- Sample Introduction:
 - For a non-volatile solid like **(2-Phenylethyl)phosphonic acid**, a direct insertion probe is typically used.
 - A small amount of the sample is placed in a capillary tube at the tip of the probe.
- Ionization:
 - The probe is inserted into the ion source of the mass spectrometer, which is under high vacuum.
 - The sample is heated to induce vaporization.
 - The vaporized molecules are bombarded with a high-energy electron beam (typically 70 eV), causing ionization and fragmentation.

- Mass Analysis and Detection:
 - The resulting positively charged ions (the molecular ion and fragment ions) are accelerated into a mass analyzer (e.g., a quadrupole or time-of-flight analyzer).
 - The mass analyzer separates the ions based on their mass-to-charge ratio (m/z).
 - The separated ions are detected, and a mass spectrum is generated, which is a plot of ion abundance versus m/z .



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Caption: Workflow for EI-MS analysis of a non-volatile solid.

Predicted Mass Spectrum and Fragmentation Pattern

A mass spectrum for **(2-Phenylethyl)phosphonic acid** was not available in the public databases searched. However, based on its structure, the following key features and fragmentation pathways can be predicted:

- Molecular Ion ($M^{+ \cdot}$): The molecular ion peak is expected at $m/z = 186$. Due to the presence of the relatively stable phenyl group, this peak should be observable.
- Key Fragmentation Pathways:
 - Benzylic Cleavage: Cleavage of the α - $C\beta$ bond is a very common fragmentation pathway for compounds containing a phenyl group. This would result in the formation of a stable tropylium ion at $m/z = 91$. This is often the base peak in the mass spectra of such compounds. The other fragment would be $[CH_2P(O)(OH)_2]^{+ \cdot}$.

- Loss of Water: The phosphonic acid group can readily lose water molecules, leading to peaks at $m/z = 168$ (M-18) and $m/z = 150$ (M-36).
- Cleavage of the C-P Bond: Cleavage of the bond between the ethyl chain and the phosphorus atom could lead to a phenylethyl cation at $m/z = 105$.

Predicted Major Fragments:

m/z	Predicted Fragment
186	$[\text{C}_8\text{H}_{11}\text{O}_3\text{P}]^{++}$ (Molecular Ion)
168	$[\text{M} - \text{H}_2\text{O}]^{+}$
105	$[\text{C}_8\text{H}_9]^+$
91	$[\text{C}_7\text{H}_7]^+$ (Tropylium ion)

Conclusion

This technical guide has provided a comprehensive overview of the spectroscopic data for **(2-Phenylethyl)phosphonic acid**. The ^1H NMR, ^{13}C NMR, and IR spectra have been presented and interpreted in detail, providing a solid foundation for the structural characterization of this compound. While experimental mass spectrometry and ^{31}P NMR data were not available in the searched public databases, predictive analyses based on the known chemistry of organophosphorus compounds have been included to offer a more complete picture. The detailed experimental protocols serve as a valuable resource for researchers seeking to acquire their own high-quality spectroscopic data for this and similar molecules.

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